

"comparative study of brominated flame retardants"

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Compound of Interest

Compound Name: *Einecs 246-889-0*

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A Comparative Analysis of Brominated Flame Retardants and Their Alternatives

This guide provides a comparative study of legacy brominated flame retardants (BFRs) and emerging alternatives, with a focus on their performance, thermal stability, and toxicological profiles. The information is intended for researchers, scientists, and professionals in drug development and material science to facilitate informed decisions on the selection and use of these compounds.

Data Presentation

The following tables summarize the quantitative data on the flame retardancy, thermal stability, and toxicity of selected legacy BFRs, such as Tetrabromobisphenol A (TBBPA) and Polybrominated Diphenyl Ethers (PBDEs), and their emerging alternatives, including Decabromodiphenyl ethane (DBDPE) and phosphorus-based flame retardants like 9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-oxide (DOPO).

Flame Retardancy Performance

Flame Retardant	Polymer Matrix	LOI (%)	UL 94 Rating
Legacy BFRs			
TBBPA	Epoxy Resin	28	V-0
Deca-BDE	Polyester	24	V-0 (with 6% ATO)[1]
Emerging Alternatives			
DOPO	Epoxy Resin	27.1	V-1[2]
DBDPE	Polyester	24	V-0 (with 6% ATO)[1]

LOI: Limiting Oxygen Index; UL 94: Underwriters Laboratories flame resistance test. A higher LOI value indicates better flame retardancy. The UL 94 V-0 rating is the highest classification for this test.

Thermal Stability (Thermogravimetric Analysis - TGA)

Flame Retardant	Polymer Matrix	Td5% (°C)	Tdmax (°C)	Char Yield (%)
Legacy BFRs				
Deca-BDE (DBDPO)	-	425	439	0
Emerging Alternatives				
DBDPE	-	431	445	0
DOPO	Epoxy Resin	~350-400	>400	Increased char yield

Td5%: Temperature at 5% weight loss; Tdmax: Temperature at maximum degradation rate. Higher values indicate greater thermal stability.

Toxicological Data

Flame Retardant	Test System	Endpoint	Value
Legacy BFRs			
BDE-47	Human Thyroid Receptor- β	Agonist Activity	Higher than parent PBDEs
BDE-99	Aryl Hydrocarbon Receptor	Antagonist Activity	IC50 ~1-10 μ M
TBBPA	Rat (developmental)	NOAEL	86.8 mg/kg/day[3]
Deca-BDE	Rat (hepatotoxicity)	LOAEL	Adverse effects observed
Emerging Alternatives			
DBDPE	Rat (hepatotoxicity)	-	Less severe effects than Deca-BDE[4]
DBDPE	Water Flea (acute)	EC50 (48h)	19 μ g/L[5]
DOPO	-	-	Generally considered to have a more favorable toxicological profile

NOAEL: No Observed Adverse Effect Level; LOAEL: Lowest Observed Adverse Effect Level; EC50: Half-maximal effective concentration; IC50: Half-maximal inhibitory concentration.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Limiting Oxygen Index (LOI) Test

This test is conducted according to the ASTM D2863 standard.

- **Sample Preparation:** A small, vertically oriented sample of the material is placed in a glass chimney.

- **Gas Mixture:** A mixture of oxygen and nitrogen is introduced at the bottom of the chimney.
- **Ignition:** The top edge of the sample is ignited with a flame.
- **Observation:** The oxygen concentration in the gas mixture is varied until the minimum concentration that just supports flaming combustion is determined.
- **Reporting:** The LOI is expressed as the percentage of oxygen in the gas mixture.

UL 94 Vertical Burning Test

This test follows the UL 94 standard.

- **Sample Preparation:** A rectangular bar of the material is clamped in a vertical position.
- **Flame Application:** A burner flame is applied to the lower end of the specimen for 10 seconds and then removed.
- **Observation (First Application):** The duration of flaming is recorded.
- **Flame Application (Second Application):** The flame is reapplied for another 10 seconds and removed.
- **Observation (Second Application):** The duration of flaming and glowing is recorded. Any dripping of flaming particles that ignite a cotton pad placed below the sample is also noted.
- **Classification:** Materials are classified as V-0, V-1, or V-2 based on the flaming and glowing times and the dripping behavior. V-0 indicates the best flame retardancy.

Thermogravimetric Analysis (TGA)

This analysis is performed based on the ASTM E1131 standard.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- **Sample Preparation:** A small amount of the material is placed in a sample pan.
- **Heating Program:** The sample is heated in a controlled atmosphere (e.g., nitrogen or air) at a constant rate.

- **Weight Measurement:** The weight of the sample is continuously monitored as a function of temperature.
- **Data Analysis:** The resulting TGA curve provides information on the thermal stability of the material, including the onset of decomposition and the formation of char.

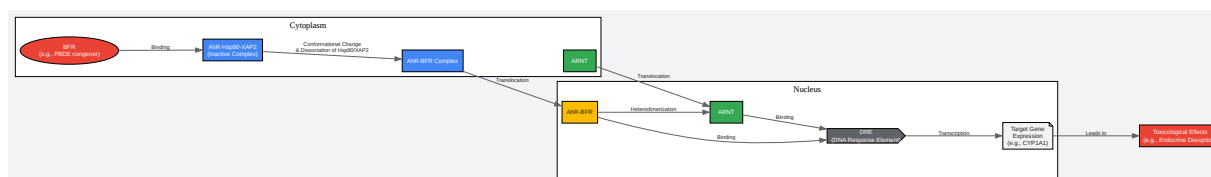
Cone Calorimetry

This test is conducted according to the ISO 5660-1 standard.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- **Sample Preparation:** A flat sample of the material is placed horizontally under a conical radiant heater.
- **Ignition:** The sample is exposed to a specified heat flux, and the evolved gases are ignited by a spark igniter.
- **Data Collection:** Various parameters are measured during combustion, including the heat release rate (HRR), time to ignition, mass loss rate, and smoke production.
- **Analysis:** The data provides a comprehensive assessment of the fire behavior of the material.

Signaling Pathway Visualization

Some brominated flame retardants, particularly certain congeners of Polybrominated Diphenyl Ethers (PBDEs), have been shown to interact with the Aryl Hydrocarbon Receptor (AhR) signaling pathway.[\[6\]](#)[\[9\]](#) This interaction can lead to a range of toxicological effects. The following diagram illustrates the general mechanism of AhR activation.



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Caption: Aryl Hydrocarbon Receptor (AhR) signaling pathway activation by a BFR.

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